

An In-depth Technical Guide to Trilaurin-d15: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: Trilaurin-d15

Cat. No.: B15143085

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and common applications of **Trilaurin-d15**, a deuterated stable isotope of Trilaurin. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields who utilize stable isotope-labeled compounds for quantitative analysis.

Core Chemical Properties

Trilaurin-d15, also known as Glyceryl tridodecanoate-d15, is a saturated triglyceride where 15 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of its non-labeled counterpart, Trilaurin.^[1]

Quantitative Data Summary

The key chemical and physical properties of **Trilaurin-d15** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₃₉ H ₅₉ D ₁₅ O ₆	[1][2]
Molecular Weight	654.09 g/mol	[2]
CAS Number	1219805-25-0	[1][2]
Appearance	White to off-white solid	[2]
Purity	Typically ≥99% deuterated forms (d ₁ -d ₁₅)	[1]
Solubility	Slightly soluble in chloroform (0.1-1 mg/ml)	[1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	[2]

Chemical Structure

Trilaurin-d15 consists of a glycerol backbone esterified with three lauric acid-d5 chains. The deuterium atoms are typically located on the terminal methyl and adjacent methylene groups of each lauric acid chain.

Structural Representations

Identifier	String
SMILES	<chem>[2H]C([2H])([2H])C([2H])([2H])CCCCCCCCC(OC(OC(CCCCCCCC</chem> <chem>C([2H])([2H])C([2H])([2H])</chem> <chem>[2H])=O)COC(CCCCCCCCCC([2H])</chem> <chem>([2H])C([2H])([2H])[2H])=O)=O</chem>
InChI	<chem>InChI=1S/C39H74O6/c1-4-7-10-13-16-19-22-</chem> <chem>25-28-31-37(40)43-34-36(45-39(42)33-30-27-</chem> <chem>24-21-18-15-12-9-6-3)35-44-38(41)32-29-26-23-</chem> <chem>20-17-14-11-8-5-2/h36H,4-35H2,1-</chem> <chem>3H3/i1D3,2D3,3D3,4D2,5D2,6D2</chem>

Structural Diagram

Caption: Chemical structure of **Trilaurin-d15**.

Experimental Protocols

Trilaurin-d15 is primarily used as an internal standard in quantitative mass spectrometry for the analysis of Trilaurin in various biological and non-biological matrices. Below are detailed methodologies for its application in LC-MS and GC-MS.

Quantification of Trilaurin using LC-MS/MS

This protocol outlines a general procedure for the quantification of trilaurin in a biological matrix (e.g., plasma) using **Trilaurin-d15** as an internal standard.

Methodology:

- Preparation of Standards:
 - Prepare a stock solution of Trilaurin (analyte) and **Trilaurin-d15** (internal standard) in a suitable organic solvent (e.g., methanol or chloroform) at a concentration of 1 mg/mL.
 - Prepare a series of calibration standards by spiking known amounts of the Trilaurin stock solution into the biological matrix.
 - Prepare a working solution of **Trilaurin-d15** at a fixed concentration.
- Sample Preparation:
 - To an aliquot of the sample (e.g., 100 μ L of plasma), add the **Trilaurin-d15** working solution.
 - Perform a lipid extraction using a suitable method, such as a liquid-liquid extraction with a mixture of chloroform and methanol or a solid-phase extraction (SPE).
 - Evaporate the organic solvent under a stream of nitrogen and reconstitute the residue in a solvent compatible with the LC mobile phase.
- LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Use a C18 reversed-phase column.
 - Employ a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
- Mass Spectrometry (MS):
 - Operate the mass spectrometer in positive electrospray ionization (ESI+) mode.
 - Use Multiple Reaction Monitoring (MRM) for detection and quantification.
 - Monitor the precursor-to-product ion transitions for both Trilaurin and **Trilaurin-d15**.
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard for each sample and standard.
 - Construct a calibration curve by plotting the peak area ratios against the corresponding concentrations of the calibration standards.
 - Determine the concentration of Trilaurin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Diagram:



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Caption: LC-MS/MS workflow for Trilaurin quantification.

Role in Understanding Triglyceride Metabolism

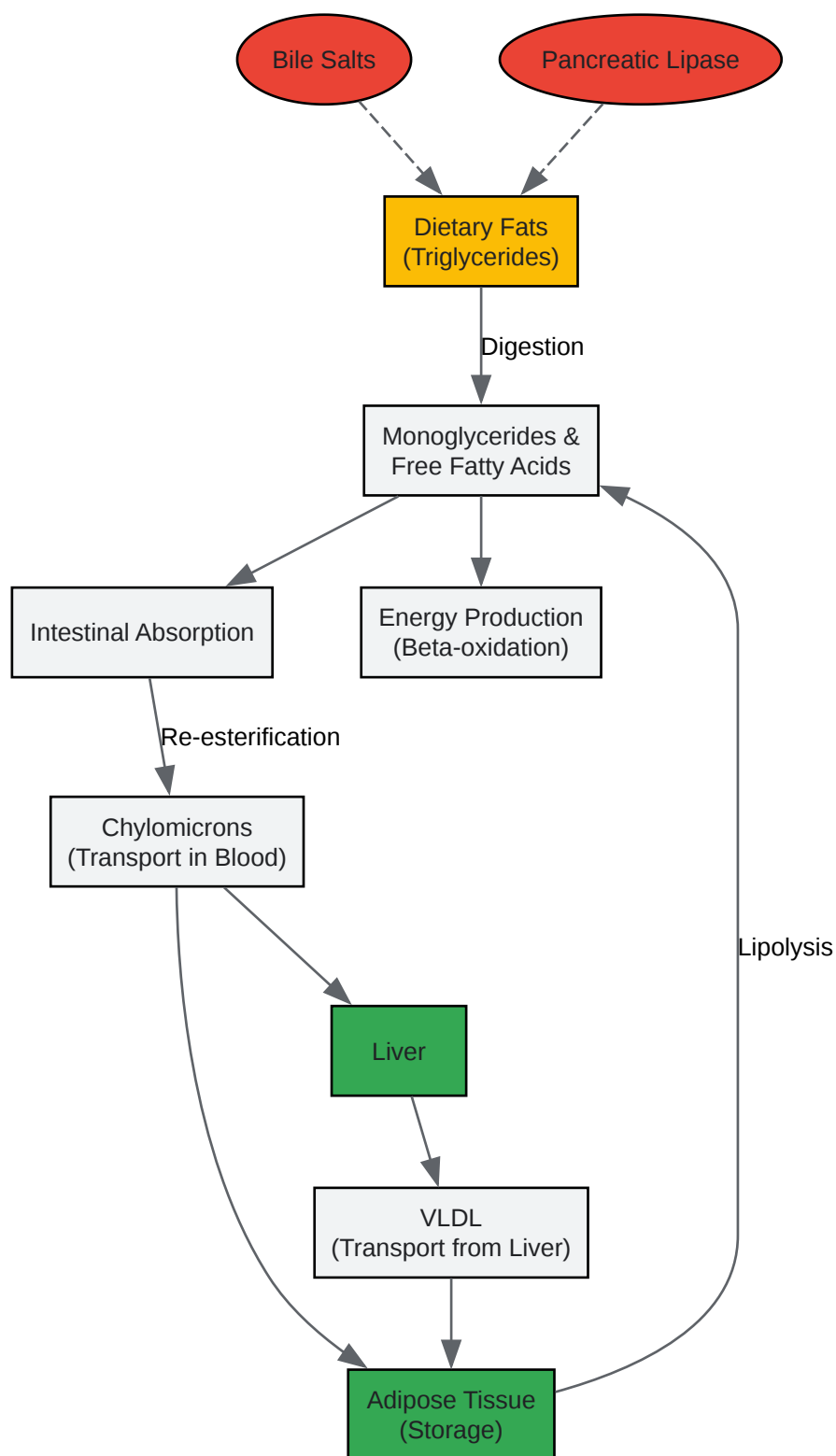
While **Trilaurin-d15** is not directly involved in signaling pathways, as a tracer for its non-labeled counterpart, it is an invaluable tool for studying triglyceride metabolism. By tracking the fate of labeled trilaurin, researchers can investigate processes such as digestion, absorption, transport, storage, and breakdown of triglycerides.

Triglyceride Metabolism Overview

Triglycerides are the main constituents of body fat in humans and other animals, as well as vegetable fat. They are synthesized from glycerol and fatty acids. The metabolism of triglycerides involves several key steps:

- **Lipolysis:** The breakdown of triglycerides into glycerol and free fatty acids.
- **Beta-oxidation:** The process by which fatty acids are broken down to produce energy.
- **Lipogenesis:** The synthesis of fatty acids and their subsequent esterification to glycerol to form triglycerides.

Simplified Triglyceride Metabolism Pathway:



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Caption: Simplified overview of triglyceride metabolism.

By using **Trilaurin-d15** as a tracer, researchers can quantitatively follow the flux of trilaurin through these metabolic pathways, providing critical insights into lipid homeostasis and the pathophysiology of metabolic diseases.

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References

- 1. Triglyceride Synthesis and Its Role in Metabolism - The Medical Biochemistry Page [themedicalbiochemistrypage.org]
- 2. Triglyceride Metabolism: Structure, Regulation, and Role in Metabolic Diseases [metwarebio.com]
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